

Utilizing MF-095 in western blot analysis of mitophagy markers.

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Compound of Interest

Compound Name: MF-095

Cat. No.: B15583068

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Application Note: MF-095

Utilization of **MF-095** for the Quantitative Analysis of Mitophagy Markers by Western Blot

Audience: Researchers, scientists, and drug development professionals.

Introduction

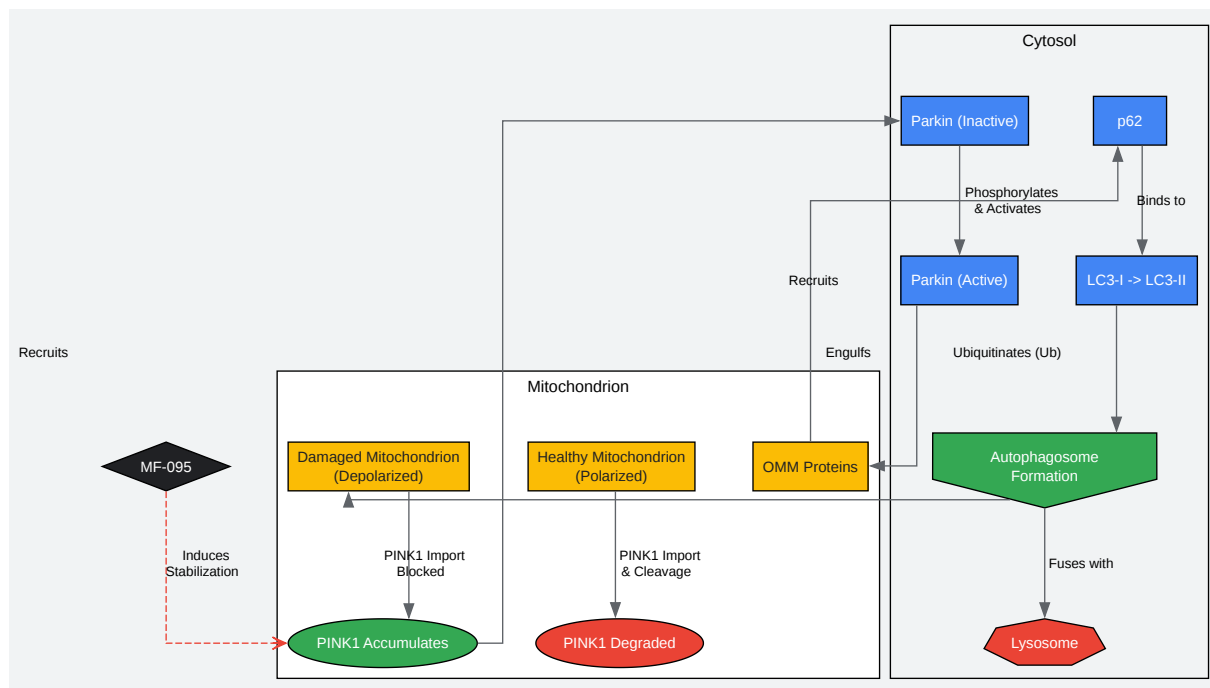
Mitophagy is a selective autophagy process that targets damaged or superfluous mitochondria for degradation, playing a critical role in cellular quality control. Dysfunctional mitophagy is implicated in a range of human pathologies, including neurodegenerative diseases and cancer. The PINK1/Parkin signaling pathway is a key regulator of this process.[1][2] Upon mitochondrial damage, the kinase PINK1 accumulates on the outer mitochondrial membrane (OMM), where it recruits and activates the E3 ubiquitin ligase Parkin.[2] Parkin then ubiquitinates OMM proteins, flagging the damaged mitochondrion for engulfment by an autophagosome and subsequent lysosomal degradation.[2] Key protein markers are used to monitor this process, including the stabilization of PINK1, translocation of Parkin, conversion of LC3-I to the lipidated form LC3-II, and degradation of the ubiquitin-binding protein p62/SQSTM1.[3]

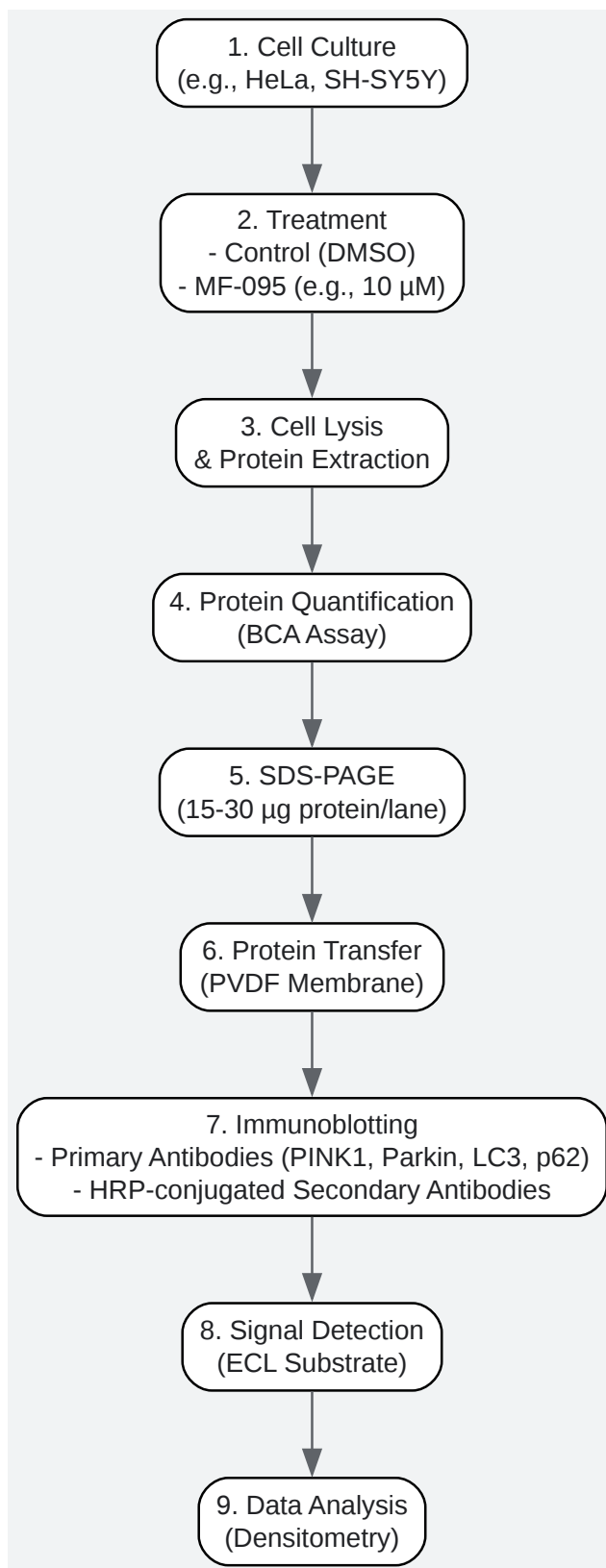
MF-095 is a novel, cell-permeable small molecule developed for the controlled induction of mitophagy. It is postulated to act by promoting the stabilization and accumulation of PINK1 on the mitochondrial outer membrane, thereby initiating the downstream recruitment of Parkin and subsequent clearance of damaged mitochondria. This application note provides a detailed

protocol for using **MF-095** to induce mitophagy and quantify the changes in key mitophagy markers using western blot analysis.

Signaling Pathway and Experimental Overview

The diagrams below illustrate the proposed mechanism of **MF-095** within the PINK1/Parkin mitophagy pathway and the general workflow for its application in western blot analysis.





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References

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- 3. researchgate.net [researchgate.net]
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